

# Application Notes and Protocols: Aluminum Palmitate in Lubricating Grease Formulation

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## Compound of Interest

Compound Name: *Aluminum palmitate*

Cat. No.: *B148219*

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These application notes provide a comprehensive overview of the use of **aluminum palmitate** as a thickener in lubricating grease formulations. This document outlines the key performance characteristics, formulation guidelines, and detailed experimental protocols for the evaluation of **aluminum palmitate**-based greases.

## Introduction

**Aluminum palmitate** is a metallic soap that serves as a thickening agent in the formulation of lubricating greases.[1][2] It is formed from the reaction of palmitic acid with an aluminum source. Greases formulated with simple aluminum soaps like **aluminum palmitate** are known for their good water resistance and oxidative stability. However, they typically exhibit a low dropping point, making them suitable for low-temperature applications where high heat resistance is not a critical factor.[3] Commercial aluminum stearate, a common grease thickener, often contains a significant amount of **aluminum palmitate**. [4]

## Key Performance Characteristics

Lubricating greases formulated with **aluminum palmitate** can be characterized by several key performance indicators. The following table summarizes typical quantitative data for a grease formulated with approximately 10% **aluminum palmitate** in a mineral base oil. It is important to note that these values are representative and can vary based on the specific base oil and manufacturing process used.

Property	Test Method	Typical Value	Unit
Consistency			
Worked Penetration (60 strokes)	ASTM D217	265-295	0.1 mm
NLGI Grade	-	2	-
Thermal Stability			
Dropping Point	ASTM D566 / D2265	90 - 110	°C
Mechanical Stability			
Change in Penetration (10,000 strokes)	ASTM D217	+30 to +50	0.1 mm
Oil Separation			
Static Oil Bleed (24h @ 25°C)	ASTM D1742	< 5	wt. %

## Experimental Protocols

### Formulation of Aluminum Palmitate Grease (Laboratory Scale)

This protocol describes the preparation of a simple **aluminum palmitate** grease.

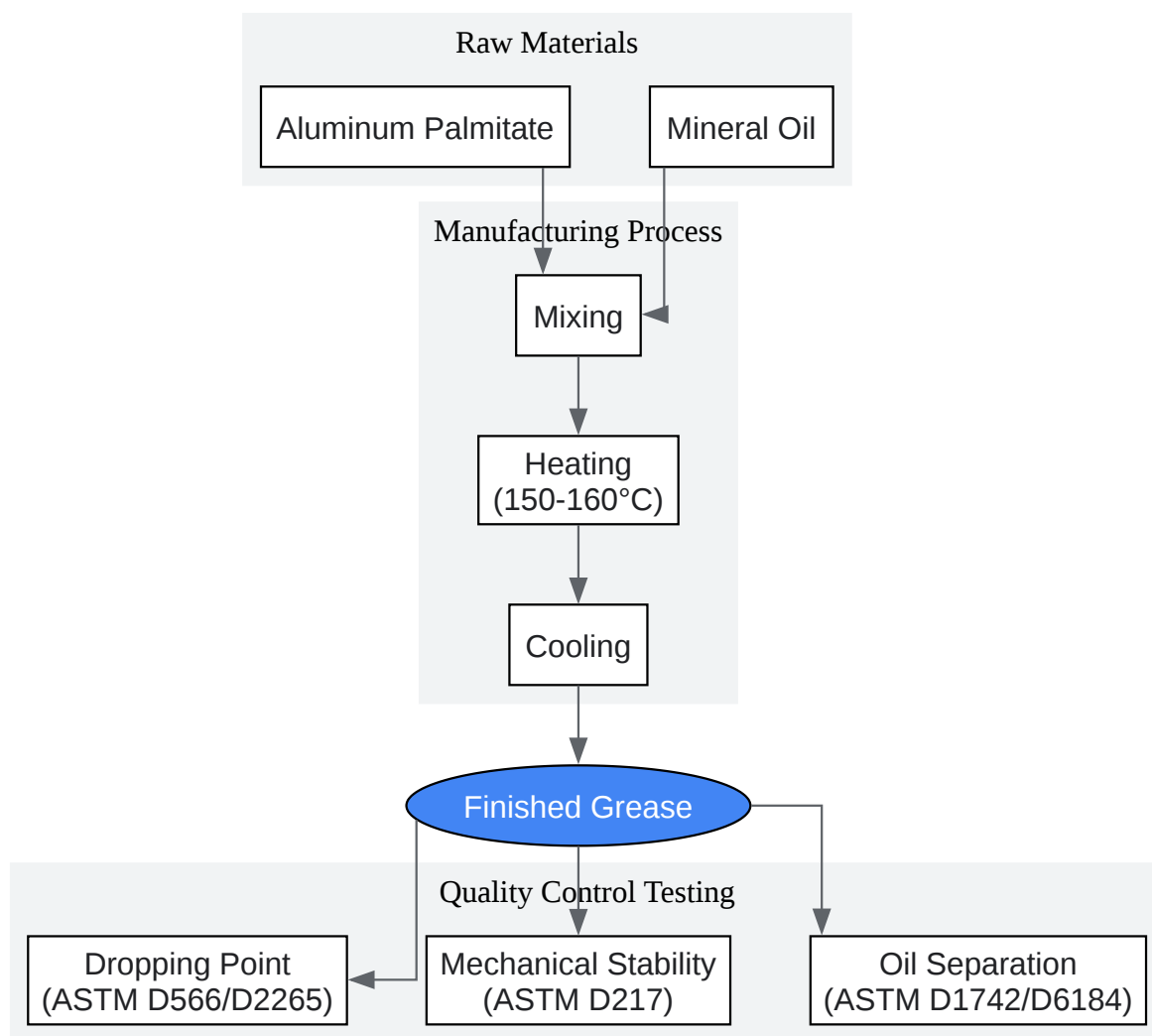
Materials:

- **Aluminum palmitate**
- Mineral oil (e.g., ISO VG 100)
- Heating mantle with stirring capability
- Beaker
- Spatula

#### Procedure:

- Weigh the desired amount of mineral oil into a beaker. For a 10% formulation, use 90g of mineral oil.
- Gradually add 10g of **aluminum palmitate** to the mineral oil while stirring to ensure good dispersion.
- Heat the mixture to approximately 150-160°C while continuously stirring.<sup>[4]</sup>
- Maintain this temperature until the **aluminum palmitate** is completely dissolved and the mixture is clear and homogenous.
- Remove the beaker from the heat and allow it to cool to room temperature without agitation.
- Once cooled, the grease will have formed a semi-solid structure.

#### Grease Formulation Workflow



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Caption: Workflow for the formulation and testing of **aluminum palmitate** grease.

## Determination of Dropping Point (ASTM D566 / D2265)

This test determines the temperature at which the grease passes from a semi-solid to a liquid state.[5][6]

Apparatus:

- Grease cup
- Test tube
- Thermometers
- Heating bath (oil or aluminum block)[5]
- Stirrer

Procedure:

- Coat the inside of the grease cup with the sample grease.
- Insert a thermometer into the cup, ensuring it does not touch the grease.
- Place the assembly into a test tube.
- Lower the test tube into the heating bath.
- Insert a second thermometer into the heating bath.
- Heat the bath at a controlled rate (e.g., 4-7°C per minute).[5]
- The dropping point is the temperature at which the first drop of grease falls from the cup.[3]  
[5]

## Assessment of Mechanical Stability (ASTM D217)

This protocol measures the consistency of the grease before and after mechanical working.[7]  
[8]

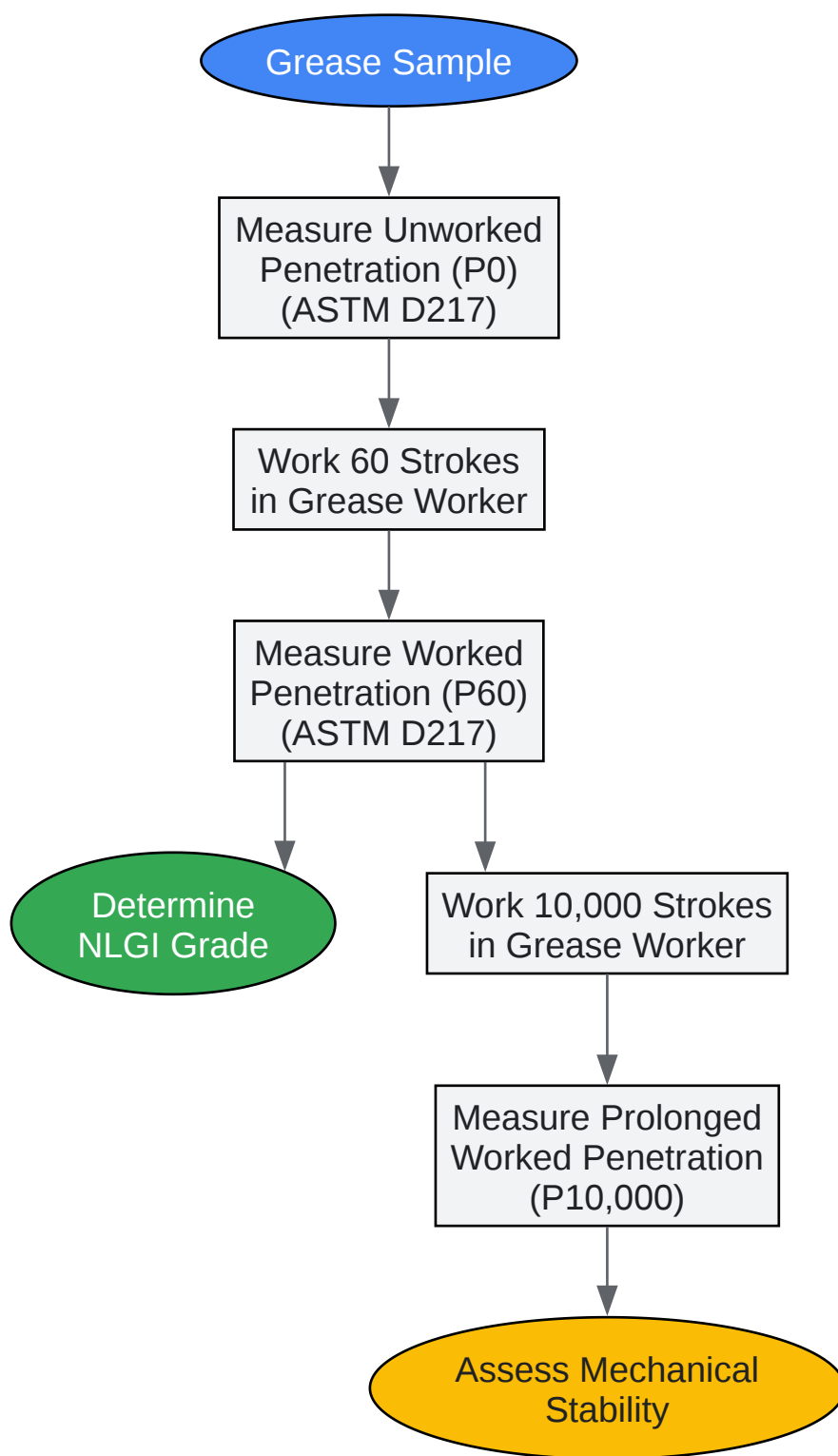
Apparatus:

- Grease worker with a perforated plunger
- Penetrometer with a standard cone
- Grease cup

#### Procedure:

- Unworked Penetration (P0):
  - Fill the grease cup with the unworked grease sample, avoiding air pockets.
  - Level the surface.
  - Position the cone of the penetrometer so it just touches the grease surface.
  - Release the cone and allow it to penetrate the grease for 5 seconds.[\[9\]](#)[\[10\]](#)
  - Record the penetration depth in tenths of a millimeter.[\[9\]](#)[\[10\]](#)
- Worked Penetration (P60):
  - Place the grease sample in the grease worker.
  - Subject the grease to 60 double strokes of the plunger.[\[7\]](#)[\[8\]](#)
  - Transfer the worked grease to the grease cup and perform the penetration test as described above.
  - The worked penetration value is used to determine the NLGI consistency grade.[\[10\]](#)
- Prolonged Worked Penetration (e.g., P10,000):
  - Subject the grease to 10,000 double strokes in the grease worker.[\[7\]](#)
  - Measure the penetration as before. The change between the P60 and P10,000 values indicates the mechanical stability of the grease.

#### Mechanical Stability Testing Workflow



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Caption: Workflow for assessing the mechanical stability of lubricating grease.

## Evaluation of Oil Separation (ASTM D1742 / D6184)

This test measures the tendency of the oil to separate from the grease under static conditions.

Apparatus:

- Conical sieve (60-mesh) (for D6184) or pressure bleeding test cell (for D1742)[[11](#)][[12](#)]
- Beaker
- Oven or constant temperature bath
- Balance

Procedure (ASTM D6184 - Static Heat Test):[[11](#)]

- Weigh an empty beaker.
- Place a 10g sample of grease onto the conical sieve.[[11](#)]
- Place the sieve over the weighed beaker.
- Heat the assembly in an oven at a specified temperature (e.g., 100°C) for a set duration (e.g., 24 hours).[[11](#)]
- After the test period, allow the apparatus to cool to room temperature.
- Weigh the beaker containing the separated oil.
- Calculate the percentage of oil separation based on the initial weight of the grease sample.  
[[11](#)]

Procedure (ASTM D1742 - Storage Test):[[12](#)][[13](#)]

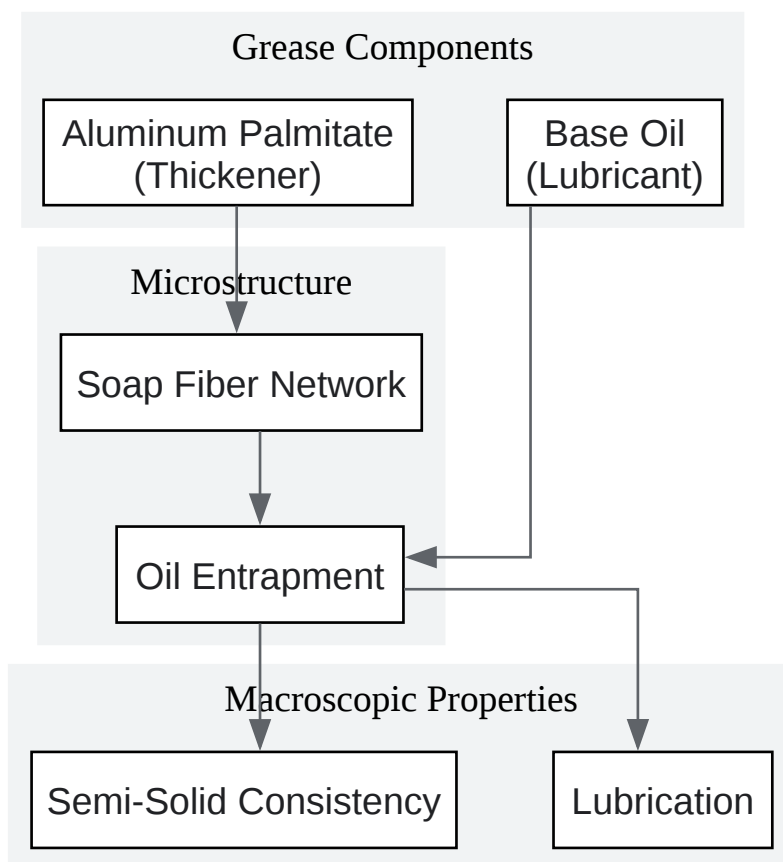
- Place a weighed amount of grease on the sieve within the pressure bleeding test cell.[[12](#)]
- Assemble the cell and apply a low, constant air pressure (e.g., 1.72 kPa).[[12](#)]

- Maintain the apparatus at a constant temperature (e.g., 25°C) for a specified duration (e.g., 24 hours).[13]
- Collect and weigh the separated oil.
- Calculate the percentage of oil separation.

## Structure-Function Relationship

The thickening action of **aluminum palmitate** in a lubricating grease is due to the formation of a fibrous soap matrix within the base oil. These soap fibers create a network that entraps the oil, giving the grease its semi-solid consistency. The length, thickness, and density of these fibers influence the grease's properties, such as its consistency and oil-holding capacity.

### Grease Thickener Interaction Model



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Caption: Model of **aluminum palmitate**'s function as a thickener in grease.

## Conclusion

**Aluminum palmitate** is a viable thickener for producing lubricating greases with good water resistance, suitable for low-temperature applications. Its primary limitation is its relatively low thermal stability, as indicated by a modest dropping point. The protocols outlined in this document provide a framework for the formulation and comprehensive evaluation of **aluminum palmitate**-based greases, enabling researchers to systematically investigate their properties and potential applications.

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